

Ranatuering-4 cross-species antimicrobial activity comparison

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Compound Focus: Ranatuering-4

Cat. No.: S1887015

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Scientific Context of Ranatuering-4

Ranatuering-4 is an antimicrobial peptide (AMP) initially isolated from the skin of the American bullfrog (*Rana catesbeiana*). Here is a summary of its basic characteristics from the research:

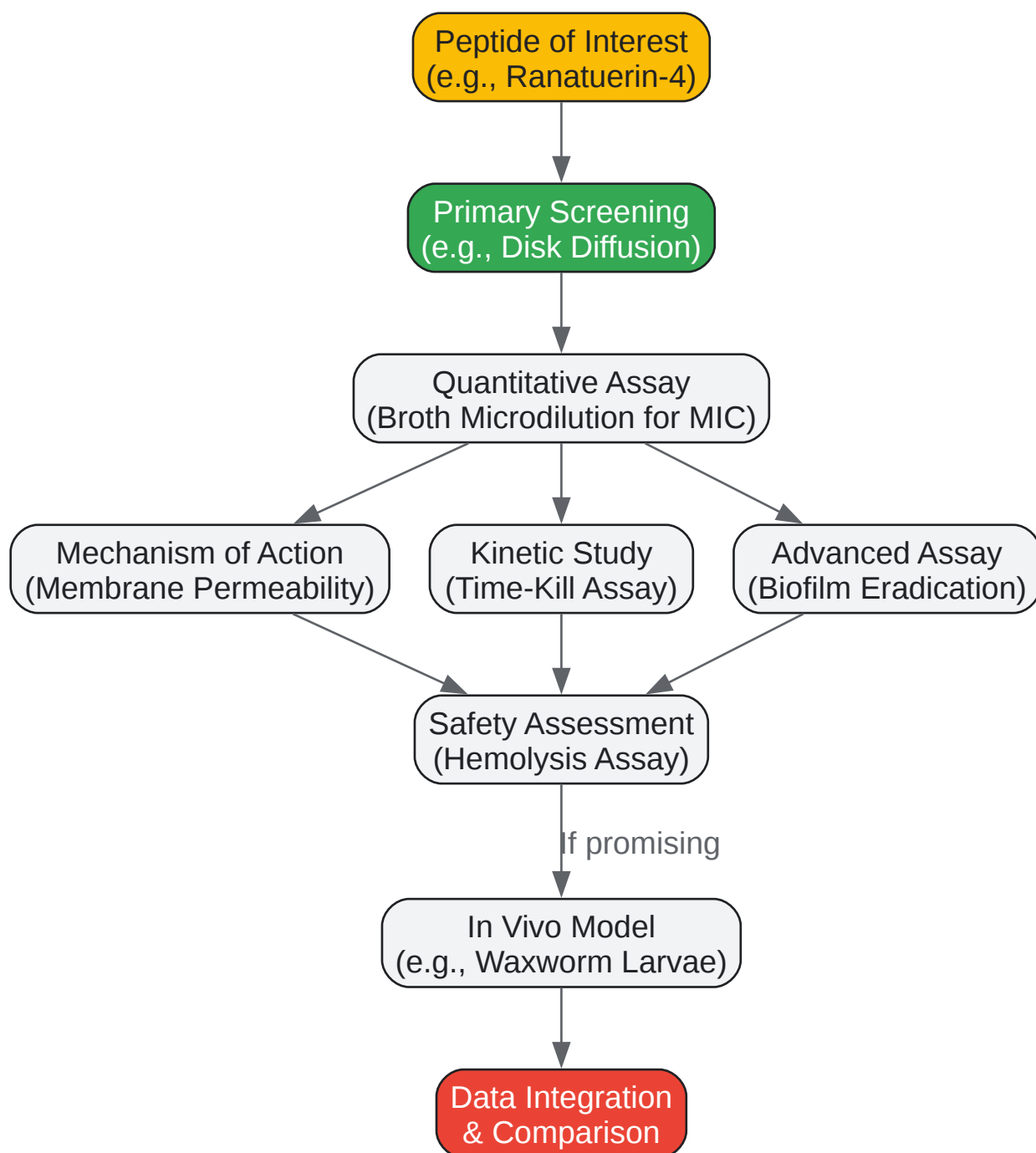
Characteristic	Description
Source	Skin of the American bullfrog (<i>Rana catesbeiana</i>) [1]
Structural Family	Part of the ranatuering family, which are cytolytic peptides from Ranid frogs [1]
Key Structural Feature	Contains an intramolecular disulfide bridge that forms a heptapeptide ring [1]
Reported Antimicrobial Activity	Active against <i>Staphylococcus aureus</i> [1].

Experimental Methods for Comparison

If you plan to conduct your own comparative studies, the search results provide robust methodological frameworks used for evaluating ranatuerin peptides and other AMPs. The table below summarizes key experiments you could perform.

Experiment Type	Key Measurements & Methods	Relevance to Comparison
Antimicrobial Activity Assay	Minimal Inhibitory Concentration (MIC): Determined via broth microdilution against a panel of Gram-positive bacteria (e.g., <i>S. aureus</i> , MRSA), Gram-negative bacteria (e.g., <i>E. coli</i> , <i>P. aeruginosa</i>), and fungi (e.g., <i>C. albicans</i>) [2] [3] [4].	Provides core quantitative data on potency against different microbes.
Membrane Permeability Assay	SYTOX Green Uptake: Measures the kinetics of bacterial membrane disruption by the peptide [2].	Elucidates the mechanism of action (often membrane disruption for AMPs).
Hemolysis Assay	Hemolytic Activity (HC₅₀): Tests peptide toxicity against mammalian cells (e.g., horse erythrocytes) [2].	Assesses selectivity and potential therapeutic safety.
Biofilm Assays	Minimum Biofilm Inhibitory Concentration (MBIC): Evaluates the ability to prevent or eradicate bacterial biofilms [2].	Tests efficacy against a clinically relevant, resistant bacterial state.
Time-Kill Kinetics	Bacterial Killing Curves: Measures the rate at which the peptide kills bacteria over time [2] [3].	Determines if the effect is bacteriostatic or bactericidal and how quickly it acts.

The following diagram illustrates a potential workflow for evaluating and comparing an AMP like **Ranatuerin-4**, based on these common experimental methods:



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Antimicrobial Peptide Evaluation Workflow

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References

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